

Ergothioneine-d3 stability and long-term storage conditions

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Compound of Interest

Compound Name: Ergothioneine-d3

Cat. No.: B12416359

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An In-depth Technical Guide on the Stability and Long-Term Storage of **Ergothioneine-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended long-term storage conditions for **Ergothioneine-d3**. It is designed to be a valuable resource for researchers, scientists, and drug development professionals who are working with this isotopically labeled compound. The guide includes a summary of available stability data, detailed experimental protocols for stability and stress testing, and a discussion of the known degradation pathways. Additionally, it features visualizations of key signaling pathways involving ergothioneine to provide a broader context for its biological significance.

Introduction to Ergothioneine-d3

Ergothioneine is a naturally occurring amino acid and a potent antioxidant, synthesized by various fungi and bacteria.[1][2] Its deuterated form, **Ergothioneine-d3**, is a stable, isotopically labeled compound frequently used as an internal standard in clinical mass spectrometry and in metabolic studies to trace and quantify the parent compound in biological matrices.[2] The stability of **Ergothioneine-d3** is a critical factor for ensuring the accuracy and reliability of experimental results.

Stability and Long-Term Storage Conditions

While specific long-term stability data for **Ergothioneine-d3** is not extensively published, information from product data sheets for Ergothioneine and its other deuterated forms, along with stability studies on the non-labeled compound, can provide valuable guidance.

Recommended Storage Conditions

Based on available data for similar compounds, the following storage conditions are recommended for **Ergothioneine-d3**:

Form	Storage Temperature	Duration	Packaging	Additional Notes
Crystalline Solid	-20°C	≥ 4 years (for non-labeled)	Tightly sealed, light-resistant container	Keep in a dry and well-ventilated place.
2-8°C	Short-term	Tightly sealed container	Recommended for routine use.	
Solution	-80°C	Up to 6 months (for Ergothioneine-d9)	Sealed, airtight vials	Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month (for Ergothioneine-d9)	Sealed, airtight vials	Use promptly after thawing.	
2-8°C	Not recommended for > 1 day (for aqueous solutions of non-labeled)	N/A	Prone to degradation in aqueous solutions.	

Factors Affecting Stability

Several factors can influence the stability of Ergothioneine:

- **Temperature:** While generally stable at ambient temperatures, long-term high-temperature heating can lead to degradation.[1][3] Freeze-drying has been shown to be an effective method for preserving ergothioneine content in mushroom samples.
- **Light:** Ergothioneine demonstrates excellent stability against light.[1][3] However, as a general precaution for all sensitive chemical compounds, storage in light-resistant containers is recommended.
- **pH:** The compound exhibits good stability across a range of acidic and basic conditions.[1][3]
- **Oxidation:** As a potent antioxidant, ergothioneine is susceptible to oxidation. Its primary degradation pathway involves oxidation.
- **Metal Ions:** The presence of certain metal ions, particularly Cu^{2+} , has been shown to decrease the concentration of ergothioneine.[1][3]

Degradation Pathways

Understanding the potential degradation pathways of **Ergothioneine-d3** is crucial for identifying and quantifying impurities that may arise during storage or use. The primary degradation mechanism is oxidation. One of the major oxidation products of ergothioneine is hercynine.

Further enzymatic degradation can occur, leading to the formation of ergothioneine sulfinic acid, which can then be converted to $\text{N}\alpha$ -trimethylhistidine and sulfur dioxide.

Experimental Protocols for Stability Testing

The following protocols are designed to assess the stability of **Ergothioneine-d3** under various conditions. These are based on general guidelines for stability testing of isotopically labeled compounds and forced degradation studies.[4][5][6][7][8][9]

Long-Term Stability Study

Objective: To evaluate the stability of **Ergothioneine-d3** under recommended long-term storage conditions.

Methodology:

- **Sample Preparation:** Prepare multiple aliquots of **Ergothioneine-d3** in its solid form and, if applicable, in a desired solvent at a known concentration.
- **Storage Conditions:** Store the aliquots at the recommended long-term storage temperature (e.g., -20°C or -80°C) in tightly sealed, light-protected containers.
- **Time Points:** Analyze the samples at predetermined time intervals (e.g., 0, 3, 6, 9, 12, 18, 24, 36, and 48 months).
- **Analytical Method:** Use a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), to quantify the amount of **Ergothioneine-d3** remaining and to detect any degradation products.
- **Data Analysis:** Plot the concentration of **Ergothioneine-d3** against time to determine the degradation rate and establish a shelf-life.

Forced Degradation (Stress Testing) Study

Objective: To identify potential degradation products and pathways and to develop a stability-indicating analytical method.

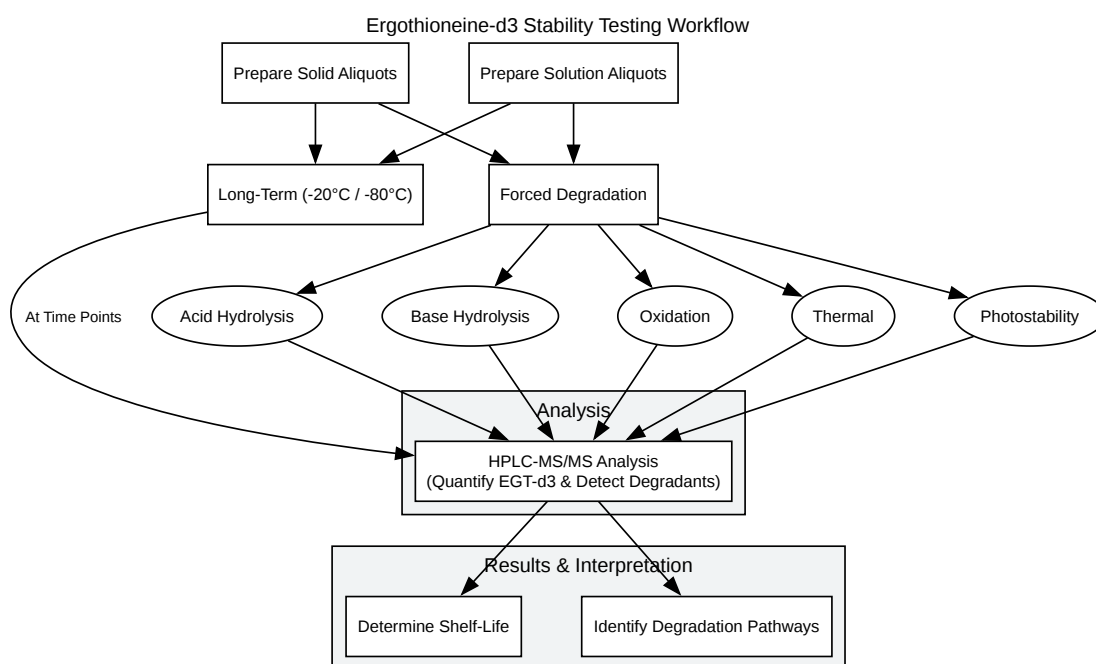
Methodology:

Subject **Ergothioneine-d3** to various stress conditions more severe than accelerated stability testing conditions.

- **Acid Hydrolysis:**
 - Dissolve **Ergothioneine-d3** in 0.1 M HCl.
 - Incubate at 60°C for 24 hours.
 - Neutralize the solution and analyze by HPLC-MS/MS.
- **Base Hydrolysis:**
 - Dissolve **Ergothioneine-d3** in 0.1 M NaOH.

- Incubate at 60°C for 24 hours.
- Neutralize the solution and analyze by HPLC-MS/MS.
- Oxidative Degradation:
 - Dissolve **Ergothioneine-d3** in a 3% hydrogen peroxide solution.
 - Keep at room temperature for 24 hours.
 - Analyze by HPLC-MS/MS.
- Thermal Degradation:
 - Heat the solid compound at 10°C increments above the accelerated testing temperature (e.g., 50°C, 60°C) for 48 hours.
 - Dissolve the sample in a suitable solvent and analyze by HPLC-MS/MS.
- Photostability:
 - Expose the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
 - Analyze the sample by HPLC-MS/MS. A control sample should be protected from light.

Experimental Workflow Diagram



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Caption: Workflow for **Ergothioneine-d3** stability assessment.

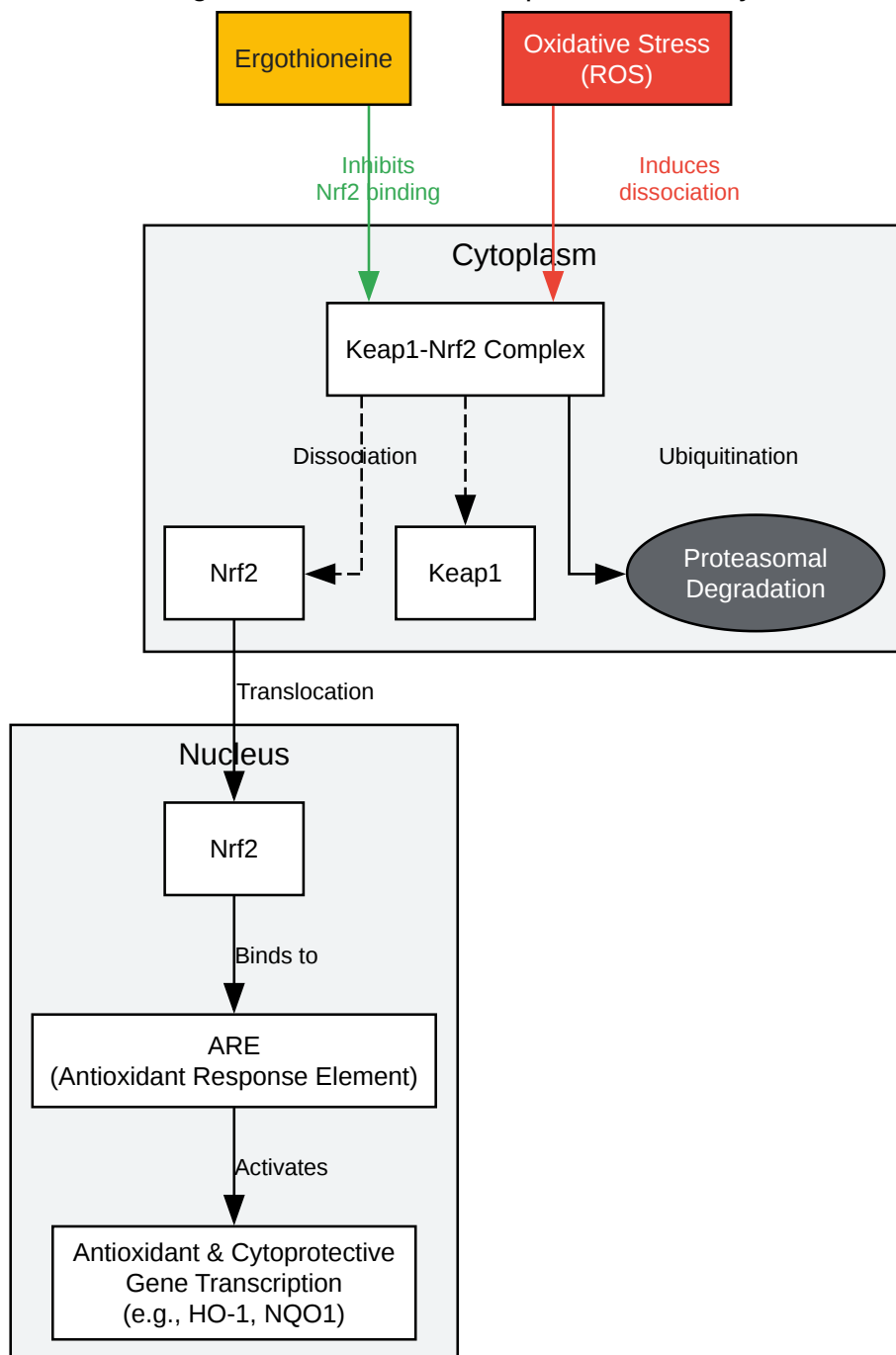
Signaling Pathways Involving Ergothioneine

Ergothioneine's primary role as a cytoprotectant is executed through its potent antioxidant and anti-inflammatory activities, which involve modulation of several key signaling pathways.

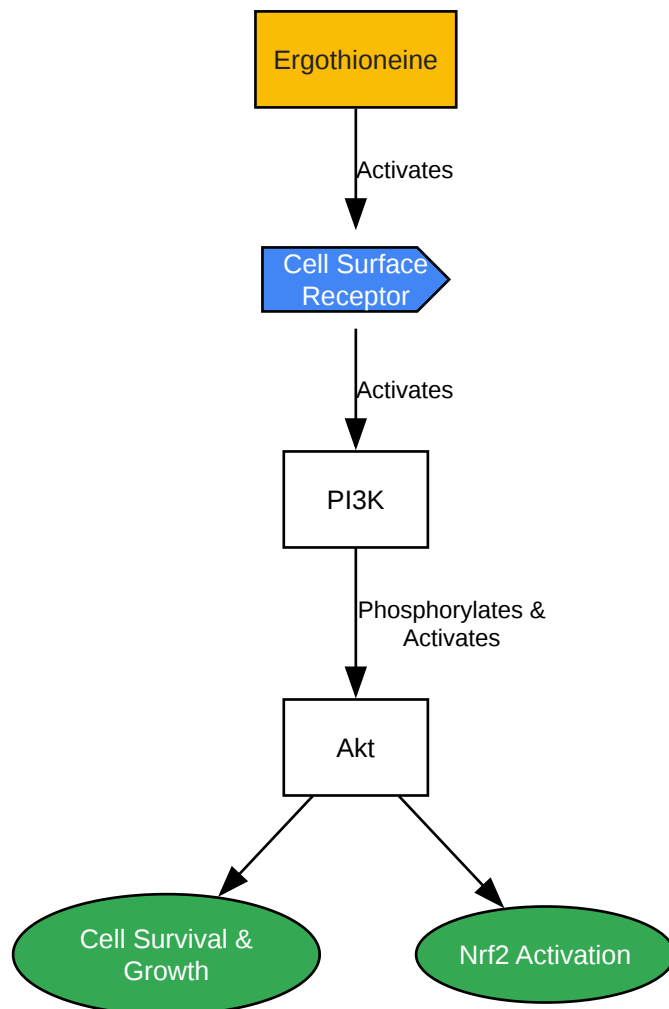
The Keap1-Nrf2 Antioxidant Response Pathway

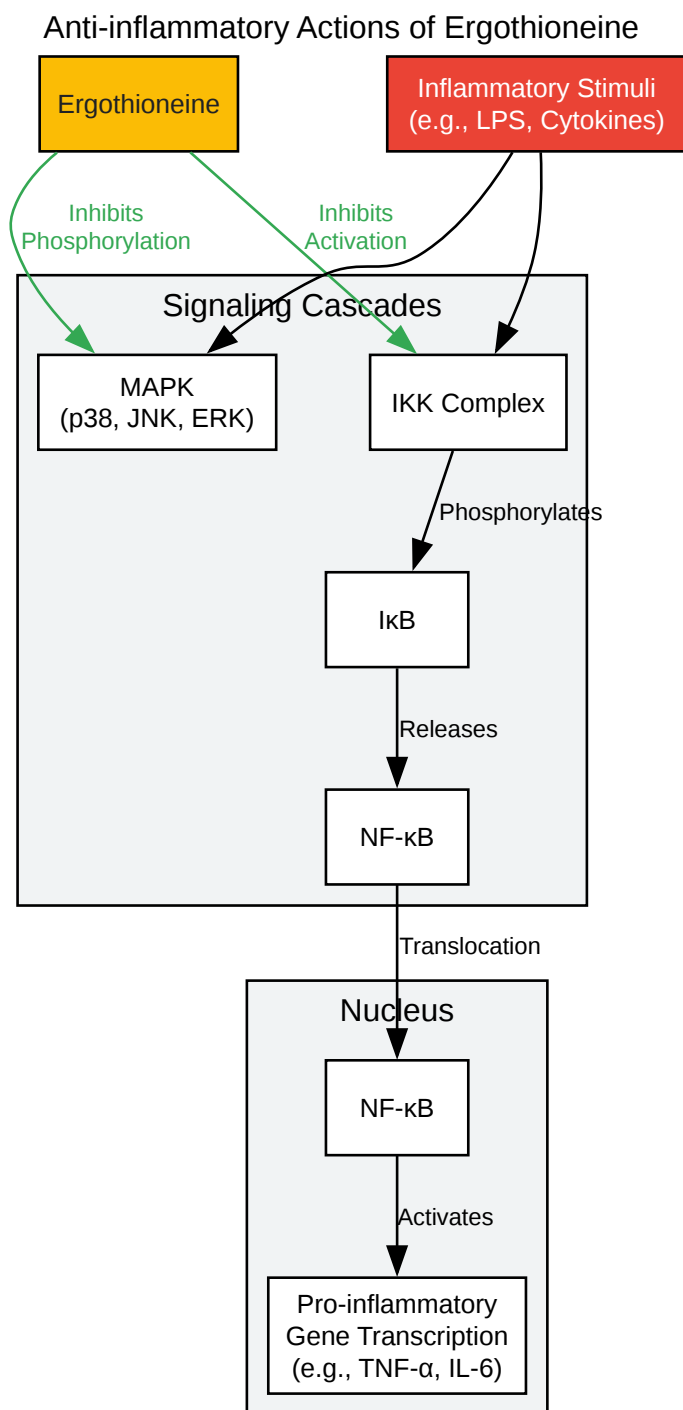
Ergothioneine can activate the Keap1-Nrf2 pathway, a master regulator of the cellular antioxidant response. Under normal conditions, Nrf2 is bound to Keap1 and targeted for degradation. In the presence of oxidative stress or ergothioneine, Nrf2 is released, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE), leading to the transcription of various protective genes.

Ergothioneine and the Keap1-Nrf2 Pathway



Ergothioneine's Influence on PI3K/Akt Pathway





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References

- 1. A Study on the Antioxidant Properties and Stability of Ergothioneine from Culinary-Medicinal Mushrooms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. biomedres.us [biomedres.us]
- 5. pharmoutsourcing.com [pharmoutsourcing.com]
- 6. ijrpp.com [ijrpp.com]
- 7. ema.europa.eu [ema.europa.eu]
- 8. ema.europa.eu [ema.europa.eu]
- 9. database.ich.org [database.ich.org]
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